

Proper Disposal of 2-Chloro-3-oxo-N-phenylbutanamide: A Procedural Guide

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Compound of Interest

Compound Name:	2-Chloro-3-oxo-n-phenylbutanamide
Cat. No.:	B1199262

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For Immediate Reference: Key Safety and Disposal Information

This guide provides essential safety and logistical information for the proper disposal of **2-Chloro-3-oxo-N-phenylbutanamide** (CAS No. 31844-92-5). Researchers, scientists, and drug development professionals must adhere to strict protocols to ensure personal safety and environmental compliance. This compound is classified as a halogenated organic substance and requires disposal as hazardous waste.

Quantitative Data Summary

The following table summarizes key data for **2-Chloro-3-oxo-N-phenylbutanamide**. Due to limited specific data for this compound, some information is based on general guidelines for halogenated organic compounds.

Parameter	Value	Reference
CAS Number	31844-92-5	[1] [2] [3] [4]
Molecular Formula	C10H10ClNO2	[1] [2] [3]
Molecular Weight	211.64 g/mol	[1]
GHS Hazard Statements	H302: Harmful if swallowed H315: Causes skin irritation	[5]
Disposal Recommendation	Dispose of contents/container to an approved waste disposal plant.	[6]
Waste Classification	Hazardous Waste (likely halogenated organic waste)	[7] [8] [9]

Experimental Protocols: Step-by-Step Disposal Procedure

The following protocol outlines the necessary steps for the safe disposal of **2-Chloro-3-oxo-N-phenylbutanamide**. This procedure is based on established guidelines for the management of halogenated organic chemical waste.

1. Personal Protective Equipment (PPE) and Safety Precautions:

- Engineering Controls: All handling and preparation for disposal should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.
- Eye Protection: Wear chemical safety goggles or a face shield.
- Hand Protection: Use chemical-resistant gloves (e.g., nitrile or neoprene).
- Body Protection: A lab coat, long pants, and closed-toe shoes are mandatory.

2. Waste Identification and Segregation:

- Hazardous Waste Determination: All waste containing **2-Chloro-3-oxo-N-phenylbutanamide**, including contaminated consumables (e.g., pipette tips, weighing boats), personal protective equipment, and spill cleanup materials, must be treated as hazardous waste.
- Segregation: This waste stream must be segregated from non-halogenated and other incompatible waste types.^{[7][8]} Do not mix with acids, bases, or oxidizing agents.

3. Waste Collection and Container Management:

- Container Selection: Use a designated, compatible, and properly sealed hazardous waste container. The container should be in good condition and made of a material that will not react with the chemical (e.g., high-density polyethylene).
- Labeling: The waste container must be clearly labeled with "Hazardous Waste," the full chemical name "**2-Chloro-3-oxo-N-phenylbutanamide**," and the approximate quantity. The date of initial waste addition should also be recorded.
- Container Handling: Keep the waste container closed at all times, except when adding waste.^[9] Do not fill the container beyond 90% of its capacity to allow for expansion.^[9]

4. Spill Management:

- Minor Spills: In the event of a small spill, absorb the material with an inert absorbent (e.g., vermiculite, sand, or commercial sorbent pads).
- Cleanup: Carefully sweep or scoop the absorbed material into the designated hazardous waste container. Clean the spill area with an appropriate solvent and collect the cleaning materials as hazardous waste.
- Major Spills: For large spills, evacuate the area and follow your institution's emergency procedures.

5. Final Disposal:

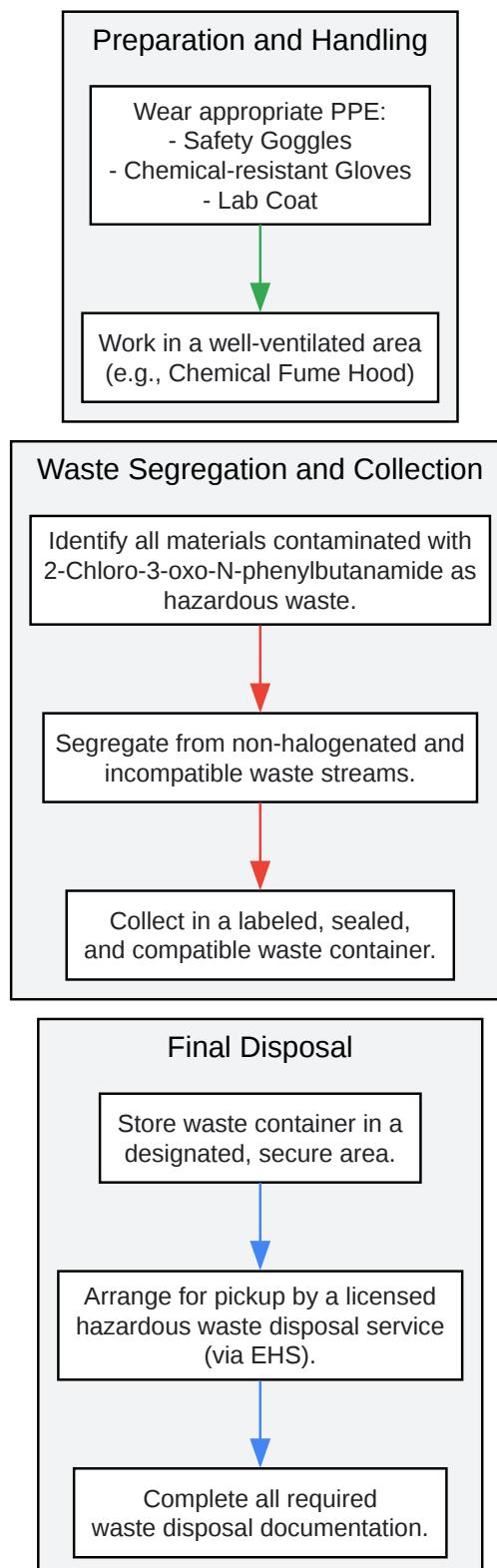
- Licensed Disposal: Arrange for the collection and disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) department or a licensed

hazardous waste disposal company.

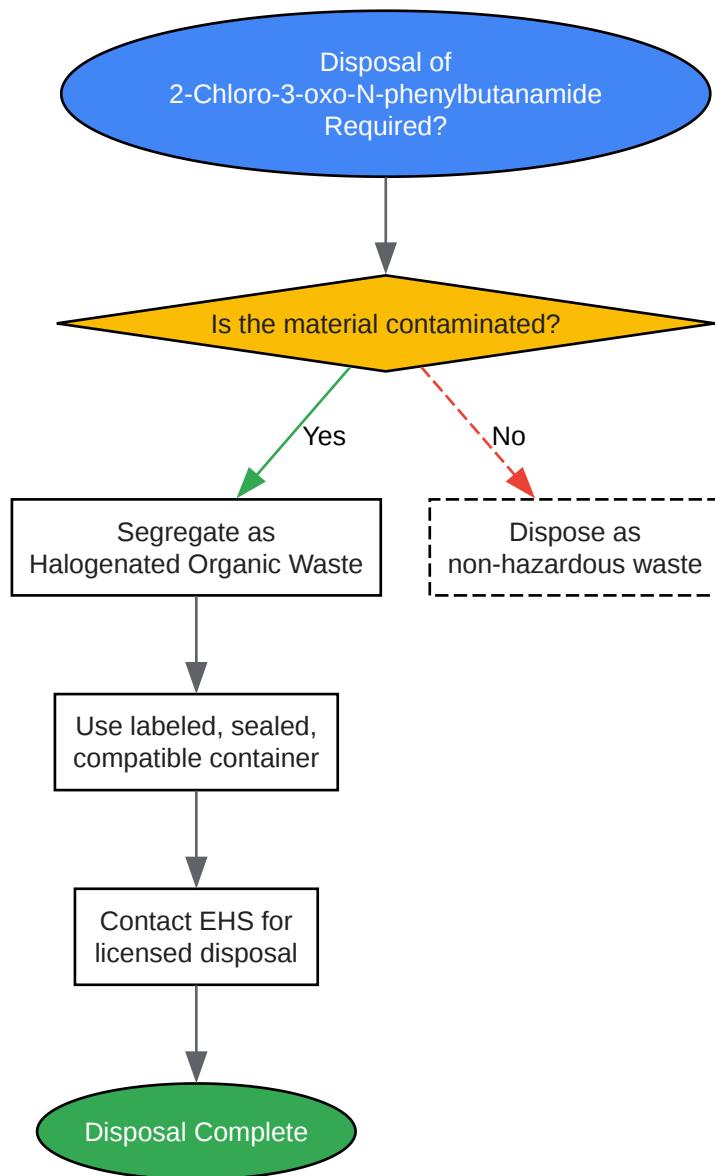
- Documentation: Ensure all required waste disposal forms are completed accurately, providing a full description of the waste contents.
- Incineration: The typical disposal method for halogenated organic compounds is high-temperature incineration in a facility equipped with afterburners and scrubbers to neutralize harmful combustion byproducts.[\[10\]](#)

Mandatory Visualization

The following diagrams illustrate the key workflows for the safe handling and disposal of **2-Chloro-3-oxo-N-phenylbutanamide**.

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Caption: Experimental workflow for the safe handling and disposal of **2-Chloro-3-oxo-N-phenylbutanamide**.



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Caption: Decision-making process for the proper disposal of **2-Chloro-3-oxo-N-phenylbutanamide**.

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